

Isopropyl chloroformate physical properties

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Compound of Interest

Compound Name: *Isopropyl chloroformate*

Cat. No.: *B105068*

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An In-depth Technical Guide to the Physical Properties of **Isopropyl Chloroformate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isopropyl chloroformate (CAS No: 108-23-6) is a colorless to pale yellow liquid organic compound with a pungent, irritating odor.[1][2][3] It is a highly flammable and corrosive chemical intermediate used primarily in organic synthesis and for the creation of free-radical polymerization initiators.[3][4][5] This document provides a comprehensive overview of its core physical properties, synthesis methodology, and safety information, tailored for a technical audience.

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **isopropyl chloroformate** are summarized below. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value
CAS Number	108-23-6[1][6]
Molecular Formula	C ₄ H ₇ ClO ₂ [1][4][7]
Molecular Weight	122.55 g/mol [1][4][8]
Appearance	Colorless liquid with a pungent odor[1][3][6]
Density	1.074 - 1.08 g/cm ³ at 20°C[1][8][9]
Boiling Point	103 - 105 °C[4][9][10][11]
Melting Point	-81 °C[12]
Flash Point	14 - 20 °C (Closed Cup)[1][6][10]
Refractive Index	1.4013 - 1.485 at 20°C[1][4][10][11]
Vapor Density	4.2 (Air = 1)[1][8]
Vapor Pressure	26.1 - 28 mmHg at 20-25°C[4][12]
Autoignition Temp.	>500 °C[6]
Explosive Limits	4-15% by volume in air[6][9]

Solubility and Reactivity

Isopropyl chloroformate is insoluble in water and decomposes upon contact with water or moist air, forming isopropyl alcohol, hydrogen chloride (HCl), and carbon dioxide.[1][8][10][13] It is soluble in common organic solvents such as ether, benzene, acetone, and chloroform.[2][9][10] The compound is thermally unstable and may explode upon heating.[6] It reacts violently with water, acids, alkalis, metals, amines, alcohols, and oxidizing agents.[9][14]

Experimental Protocols: Synthesis

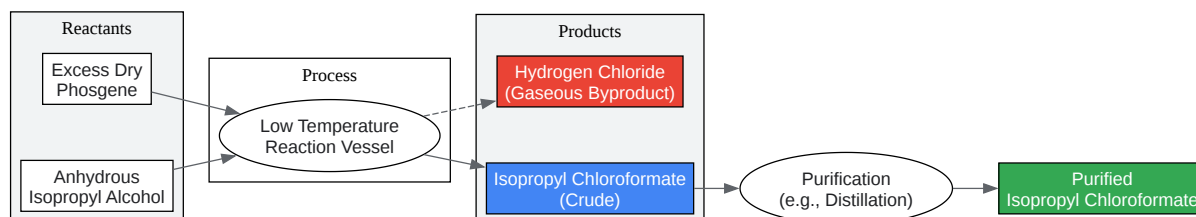
Methodology: Synthesis from Isopropanol and Phosgene

The primary industrial method for synthesizing **isopropyl chloroformate** involves the reaction of anhydrous isopropyl alcohol with a molar excess of dry, chlorine-free phosgene at low temperatures.[1]

Experimental Workflow:

- **Reactant Preparation:** Anhydrous isopropyl alcohol and purified phosgene are prepared and chilled.
- **Reaction:** The alcohol is slowly added to the excess phosgene in a reaction vessel maintained at a low temperature. The reaction is exothermic and requires careful temperature control to prevent unwanted side reactions and decomposition.
- **Byproduct Removal:** The reaction produces hydrogen chloride (HCl) as a major byproduct, which is typically removed as a gas.
- **Purification:** The crude **isopropyl chloroformate** is then purified, often through distillation, to remove any remaining reactants, byproducts, and impurities such as the corresponding carbonate.[1]

Below is a diagram illustrating the logical workflow for this synthesis process.



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Synthesis Workflow for **Isopropyl Chloroformate**.

Safety and Handling

Isopropyl chloroformate is a highly hazardous substance that requires stringent safety protocols.

- **Toxicity:** It is highly toxic if inhaled, harmful if swallowed, and corrosive to the eyes, skin, and respiratory tract.[1][9][14] Inhalation can cause delayed pulmonary edema, similar to phosgene exposure.[6][8]
- **Flammability:** The liquid and its vapor are highly flammable, and vapor/air mixtures are explosive.[6][10][14] It must be kept away from open flames, sparks, and other ignition sources.[6]
- **Handling:** Work should be conducted in a well-ventilated area, preferably within a closed system or with local exhaust ventilation.[6] Personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection, is mandatory.[10]
- **Storage:** Store in a cool (recommended 2-8°C), dry, fireproof, and well-ventilated area, separated from incompatible materials.[4][5][6] Containers should be kept tightly closed under an inert atmosphere (e.g., nitrogen) due to its sensitivity to moisture.[5]

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